

Comprehensive Application Notes and Protocols for Isorhapontin Stability and Storage

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Compound Focus: Isorhapontin

CAS No.: 32727-29-0

Cat. No.: S1910456

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Introduction

Isorhapontin (CAS No. 32727-29-0), a naturally occurring stilbene derivative and glycoside of isorhapontigenin, has garnered significant research interest due to its diverse biological activities including antifungal properties and inhibition of cellobiohydrolase I and endoglucanase I [1]. As a methoxylated resveratrol derivative present in grapes and Chinese herbs, **isorhapontin** demonstrates various health-promoting activities with pharmacokinetic profiles superior to resveratrol, making it a promising candidate for nutraceutical and pharmaceutical development [2]. These application notes provide detailed protocols for the proper storage, stability assessment, and handling of **isorhapontin** to ensure research reproducibility and compound integrity throughout experimental workflows.

Chemical and Physical Properties

Understanding the fundamental properties of **isorhapontin** is essential for developing appropriate storage and handling protocols.

Table 1: Fundamental Properties of Isorhapontin

Property	Value	Conditions/Notes
CAS Number	32727-29-0	-
Molecular Formula	C ₂₁ H ₂₄ O ₉	-
Molecular Weight	420.41 g/mol	-
Melting Point	193-194 °C	Solvents: methanol, chloroform [1]
Boiling Point	721.1 ± 60.0 °C	Predicted [1]
Density	1.498 ± 0.06 g/cm ³	Predicted [1]
pKa	9.16 ± 0.10	Predicted [1]

Table 2: Solubility and Stability Characteristics

Parameter	Characteristics
Solubility	Slightly soluble in acetone and DMSO [1]
Physical Form	Solid, color ranging from off-white to very dark orange [1]
Hygroscopicity	Demonstrates hygroscopic properties [1]
Storage Temperature	-20°C [1]
Light Sensitivity	Light-sensitive (based on stilbene characteristics) [2]

Stability Storage Guidelines

Recommended Storage Conditions

Based on the chemical properties of **isorhapontin** and general principles for stilbene compounds, the following storage conditions are recommended:

- **Temperature:** -20°C for long-term storage [1]
- **Light Protection:** Store in the dark due to the light-sensitive nature of stilbene compounds [2]
- **Container:** Sealed, light-resistant container with desiccant to mitigate hygroscopicity [1]
- **Atmosphere:** Inert atmosphere (nitrogen or argon) may be beneficial for oxidation-prone compounds

Rationale for Storage Conditions

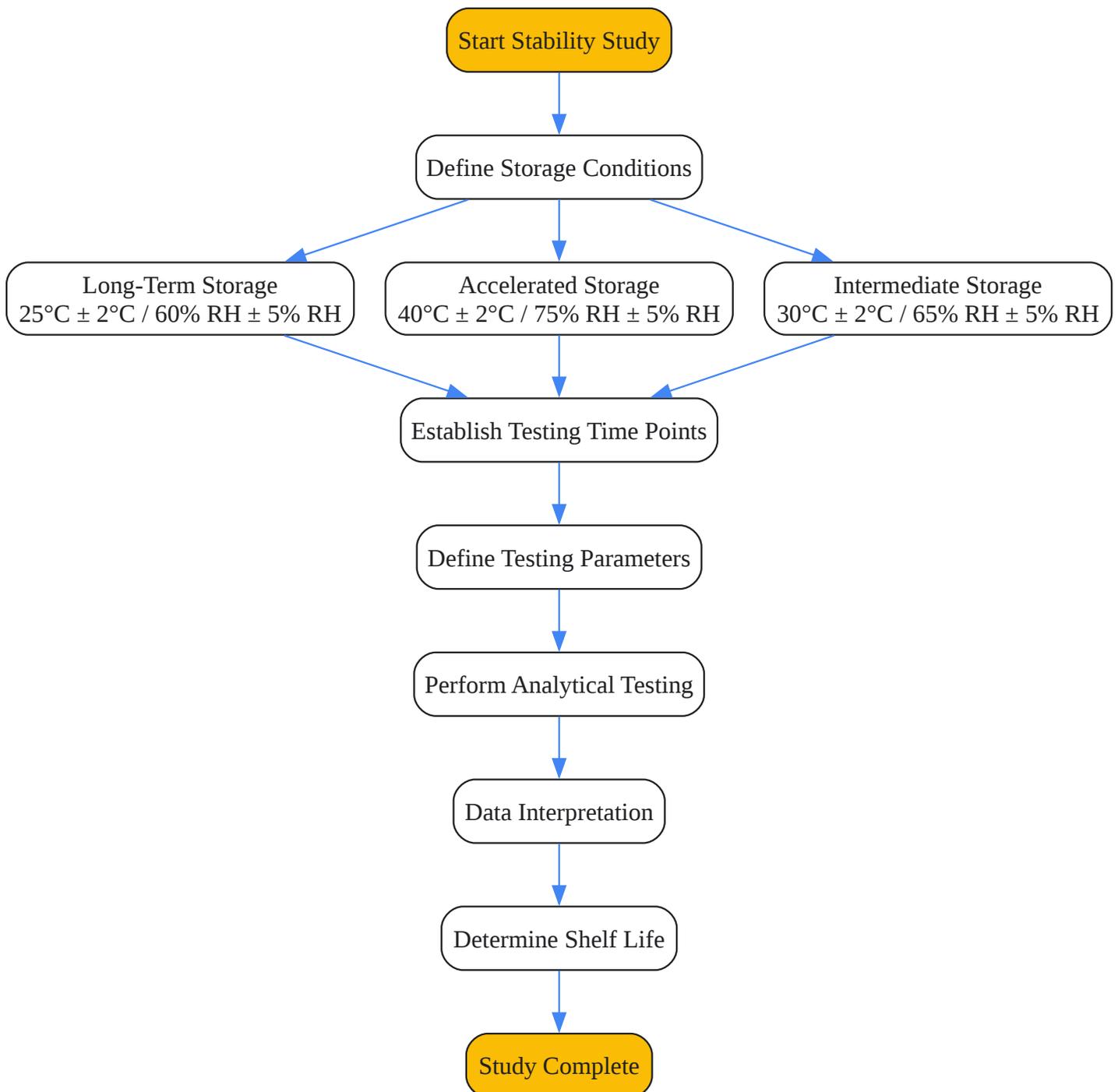
The recommended storage conditions address several stability concerns inherent to **isorhapontin** and similar stilbene compounds:

- **Thermal Stability:** Storage at -20°C significantly reduces the rate of thermal degradation processes, preserving compound integrity during long-term storage [1].
- **Photostability:** **Isorhapontin** contains conjugated systems characteristic of stilbenes that are susceptible to photoisomerization and photodegradation. One research group specifically noted that "all laboratory procedures were executed under dimly lit conditions to prevent photo-isomerization of stilbenes" when working with isorhapontigenin, the aglycone of **isorhapontin** [2].
- **Moisture Protection:** The hygroscopic nature of **isorhapontin** necessitates protection from atmospheric moisture to prevent hydrolysis and physical changes [1].

Stability Study Protocols

Comprehensive Stability Testing Protocol

This protocol outlines a systematic approach to assess the stability of **isorhapontin** under various environmental conditions, following ICH guidelines for stability testing [3] [4].



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Stability Study Workflow

4.1.1 Storage Conditions and Time Points

Table 3: Stability Study Design Based on ICH Guidelines

Study Type	Storage Conditions	Testing Time Points	Purpose
Long-term	25°C ± 2°C / 60% RH ± 5% RH	0, 3, 6, 9, 12, 18, 24 months	Establish retest period/shelf life under recommended storage [3] [4]
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	0, 6, 9, 12 months	Bridge between long-term and accelerated conditions [4]
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	0, 3, 6 months	Evaluate thermal and moisture sensitivity; predict long-term stability [3] [4]

4.1.2 Testing Parameters

For each time point, analyze samples for the following parameters:

- **Identity:** Confirm via HPLC retention time matching with reference standard
- **Assay/Potency:** Quantify **isorhapontin** content using validated HPLC or LC-MS methods
- **Degradation Products:** Monitor for related substances and impurities
- **Physical Characteristics:** Appearance, color, and form
- **Moisture Content:** Particularly important due to hygroscopic nature

Forced Degradation Studies

Forced degradation studies help identify likely degradation products and establish the stability-indicating properties of analytical methods.

Protocol:

- **Acidic Conditions:** Expose **isorhapontin** to 0.1N HCl at room temperature for 24 hours
- **Basic Conditions:** Expose to 0.1N NaOH at room temperature for 24 hours
- **Oxidative Stress:** Treat with 3% H₂O₂ at room temperature for 24 hours

- **Thermal Stress:** Heat solid sample at 60°C for 2 weeks
- **Photostress:** Expose to UV (254 nm) and visible light following ICH Q1B option 2 conditions

Analytical Methodologies

Quantitative Analysis by LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry provides sensitive and specific quantification of **isorhapontin** in stability studies.

Chromatographic Conditions:

- **Column:** C18 reversed-phase (e.g., 2.1 × 50 mm, 1.7-1.8 μm)
- **Mobile Phase A:** Water with 0.1% formic acid
- **Mobile Phase B:** Acetonitrile with 0.1% formic acid
- **Gradient:** 5-95% B over 3-5 minutes
- **Flow Rate:** 0.3-0.4 mL/min
- **Column Temperature:** 40°C
- **Injection Volume:** 2-5 μL

Mass Spectrometric Conditions:

- **Ionization Mode:** Electrospray ionization (ESI) negative mode
- **Detection:** Multiple reaction monitoring (MRM)
- **Ion Transitions:** Monitor specific precursor → product ion transitions for **isorhapontin**
- **Source Temperature:** 150°C
- **Desolvation Temperature:** 500°C

Sample Preparation for Stability Studies

Stock Solution Preparation:

- Accurately weigh approximately 1 mg of **isorhapontin** reference standard
- Dissolve in DMSO to prepare 1 mg/mL stock solution
- Dilute with appropriate mobile phase to working concentrations

Stability Sample Preparation:

- Remove samples from stability chambers at predetermined time points
- Prepare solutions at appropriate concentrations (typically 1-100 µg/mL)
- Analyze immediately after preparation to prevent artifactual degradation

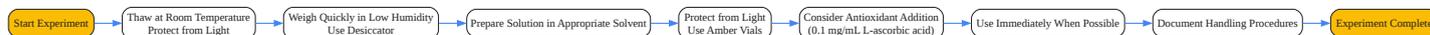
Handling Considerations for Experimental Use

Formulation Considerations

Research studies have employed specific formulation strategies for in vivo administration:

- **For intravenous administration:** 0.3 M hydroxypropyl-β-cyclodextrin (HP-β-CD) solution [2]
- **For oral administration:** 0.3% carboxymethylcellulose (CMC) suspension [2]
- **Antioxidant stabilization:** L-ascorbic acid (0.1 mg/mL) added to formulations to enhance stability [2]

Practical Handling Guidelines



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Sample Handling Procedure

- **Thawing Procedures:**
 - Thaw frozen **isorhapontin** at room temperature protected from light
 - Allow to equilibrate to room temperature before opening to prevent moisture condensation
- **Weighing:**
 - Perform weighing operations in low-humidity environments when possible
 - Use desiccators during weighing to minimize moisture uptake
 - Complete weighing quickly to reduce light exposure
- **Solution Preparation:**
 - Use freshly prepared solutions whenever possible

- Store solutions in amber vials under inert atmosphere if not used immediately
- Consider addition of stabilizers like L-ascorbic acid (0.1 mg/mL) for aqueous formulations [2]

Regulatory and Safety Considerations

Environmental Safety

Isorhapontin presents specific environmental hazards that require careful management:

- **Environmental Toxicity:** Classified as very toxic to aquatic life with long-lasting effects (H410) [1]
- **Disposal:** Avoid release to the environment (P273) [1]
- **Proper Disposal:** Dispose of contents/container to approved waste streams (P501) [1]

Quality Control Documentation

Maintain comprehensive documentation for each **isorhapontin** batch:

- Certificate of Analysis including purity and storage recommendations
- Batch-specific stability data
- Re-test dates based on stability studies
- Proper labeling indicating storage conditions (-20°C, protect from light)

Conclusion

Proper storage and handling of **isorhapontin** at -20°C in the dark with protection from moisture is essential for maintaining compound integrity throughout research activities. The stability protocols outlined in these application notes provide a systematic approach to establishing scientifically justified shelf life and retest periods. Implementation of these guidelines will ensure reliable experimental results and facilitate the continued investigation of **isorhapontin**'s promising biological activities. As research progresses toward potential therapeutic applications, more comprehensive stability data will be needed to support advanced development stages.

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